

Technical Guide: N-Cbz-trans-1,4-Cyclohexanediamine

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Compound of Interest

Compound Name:	<i>n-Cbz-trans-1,4-cyclohexanediamine</i>
Cat. No.:	B111937

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Abstract: This technical guide provides a comprehensive overview of **N-Cbz-trans-1,4-cyclohexanediamine**, a key intermediate in synthetic organic chemistry. The document details its chemical identity, synthesis, and characterization. While direct applications in drug development are not extensively published, this guide explores its role as a protected diamine scaffold, a crucial component in the construction of complex molecules with pharmaceutical potential. Experimental protocols and characterization data are presented based on established chemical principles for analogous compounds, owing to the limited availability of direct literature for this specific molecule.

Introduction

N-Cbz-trans-1,4-cyclohexanediamine, systematically known as benzyl N-(4-aminocyclohexyl)carbamate, is a valuable synthetic intermediate. The molecule incorporates a rigid trans-1,4-cyclohexanediamine scaffold, which provides a defined three-dimensional orientation of its functional groups. One of the two amino groups is protected by a benzyloxycarbonyl (Cbz or Z) group, a widely used protecting group in peptide synthesis and medicinal chemistry. This mono-protection strategy allows for selective functionalization of the free amino group, making it a versatile building block for the synthesis of more complex molecules, including potential pharmaceutical agents. The Cbz group is known for its stability under various reaction conditions and can be selectively removed, typically through hydrogenolysis.

Chemical Identity and Properties

This section summarizes the key identifiers and physicochemical properties of **N-Cbz-trans-1,4-cyclohexanediamine**.

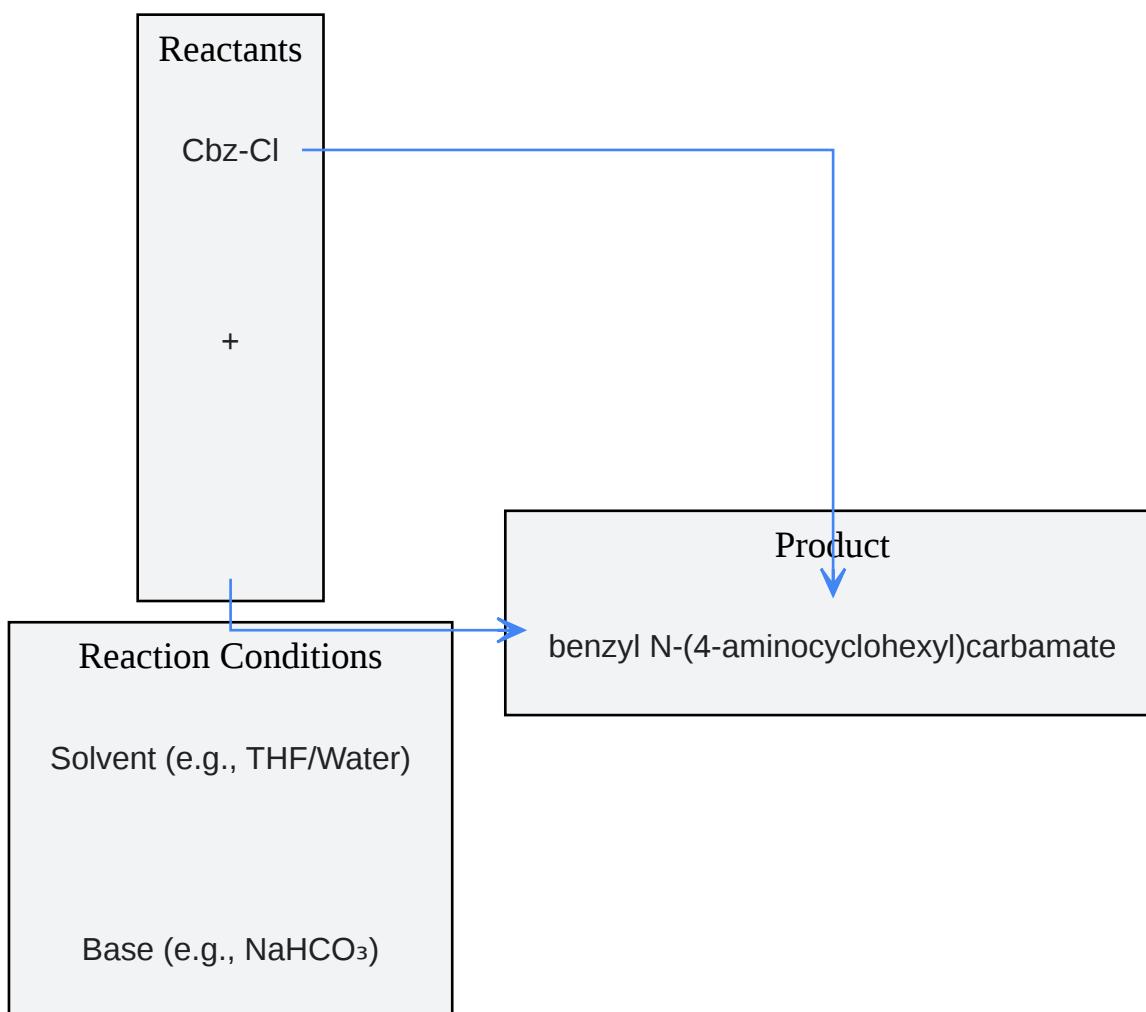
Property	Value
IUPAC Name	benzyl N-(4-aminocyclohexyl)carbamate [1]
Synonyms	n-cbz-trans-1,4-cyclohexanediamine, Benzyl (trans-4-aminocyclohexyl)carbamate
CAS Number	149423-77-8
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₂ [1]
Molecular Weight	248.32 g/mol [1]
Appearance	Expected to be a solid
Solubility	Expected to be soluble in organic solvents such as dichloromethane, ethyl acetate, and methanol.

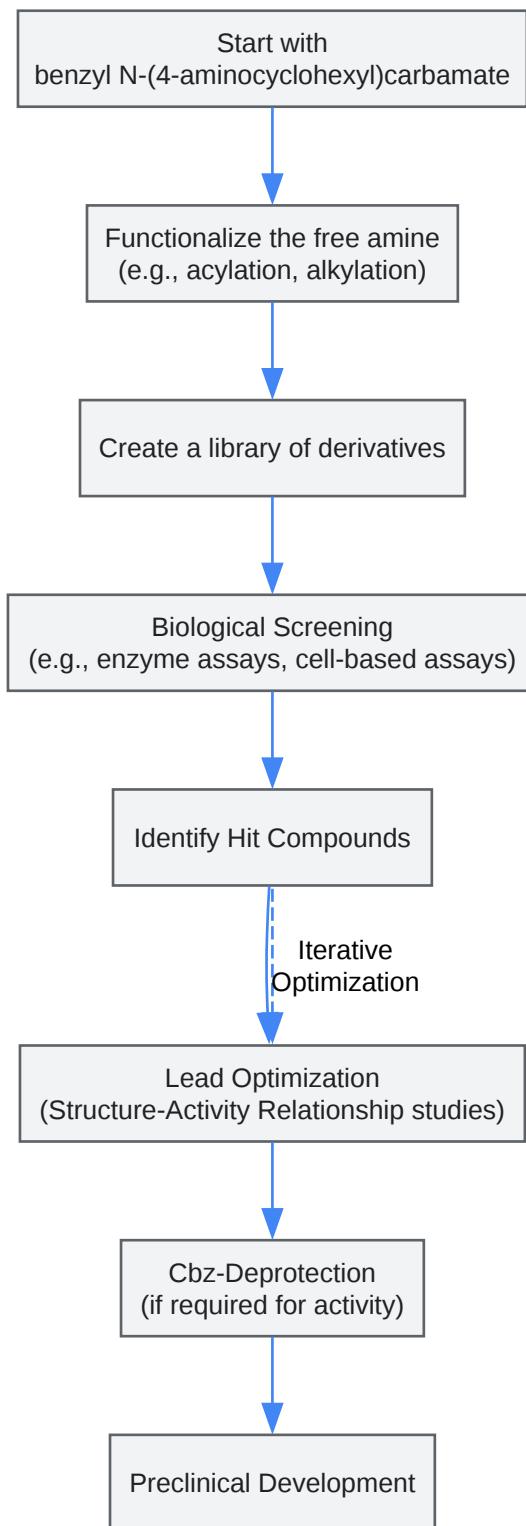
Synthesis and Experimental Protocols

The synthesis of benzyl N-(4-aminocyclohexyl)carbamate involves the selective protection of one of the amino groups of trans-1,4-cyclohexanediamine using benzyl chloroformate. This reaction is typically carried out under basic conditions to neutralize the hydrochloric acid byproduct.

General Synthetic Scheme

The reaction proceeds via nucleophilic acyl substitution, where the amine attacks the carbonyl carbon of benzyl chloroformate.



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References

- 1. rsc.org [rsc.org]
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